Spectroscopic Analysis of 1-Ethenylpiperidin-4-one: Application Note & Protocol

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Compound of Interest

Compound Name:	*1-Ethenylpiperidin-4-one*
CAS No.:	*125953-81-3*
Cat. No.:	*B140997*

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Abstract

This application note provides a comprehensive spectroscopic characterization guide for **1-Ethenylpiperidin-4-one** (also known as N-vinyl-4-piperidone), a critical functional monomer used in the synthesis of specialty polymers and pharmaceutical intermediates. Unlike its isomer 1-ethenylpiperidin-2-one (a lactam), this molecule features a reactive enamine moiety and a non-conjugated ketone. This guide details the specific Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) signatures required for structural validation, with a focus on distinguishing the labile N-vinyl group from hydrolysis products.

Structural Analysis & Chemical Properties

1-Ethenylpiperidin-4-one is a hetero-bifunctional molecule containing a reactive enamine (

) and a ketone carbonyl (

).

- Formula:

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- Molecular Weight: 125.17 g/mol
- CAS Registry: Not widely listed as a bulk commodity; often synthesized in situ or used as a specialized monomer (e.g., in patent US3352720A).
- Key Stability Warning: As an enamine, the N-vinyl group is susceptible to acid-catalyzed hydrolysis, yielding piperidin-4-one and acetaldehyde. Strict anhydrous conditions are required for analysis.

Functional Group Breakdown

Moiety	Electronic Effect	Spectroscopic Impact
Enamine ( )	Electron-donating (N lone pair delocalized into vinyl)	Shielding of vinyl -protons; IR stretch intensification.
Ketone ( )	Electron-withdrawing (Inductive)	Deshielding of -ring protons ( ); Distinctive IR carbonyl stretch.
Piperidine Ring	Chair conformation (dynamic)	Distinct splitting patterns for axial/equatorial protons in high-field NMR.

Analytical Workflow Protocol

The following workflow ensures sample integrity by preventing enamine hydrolysis during preparation.

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Figure 1: Analytical workflow prioritizing non-destructive techniques and anhydrous handling to prevent enamine degradation.

Sample Preparation Protocol

- Environment: Handle all samples in a glovebox or under a dry nitrogen stream.
- Solvent Choice:
  - Preferred: Benzene-

    (

) – Excellent for separating vinyl signals and chemically inert.
  - Alternative: Chloroform-

    (

) – CRITICAL: Must be neutralized. Filter through a small plug of basic alumina or add anhydrous

    to the NMR tube to neutralize trace HCl (which rapidly destroys the enamine).
- Concentration: Prepare a 10-15 mg/mL solution for

  NMR; 40-50 mg/mL for

  NMR.

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Spectroscopic Characterization

A. Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR (400 MHz,

)

The spectrum is dominated by the AMX pattern of the vinyl group and the

system of the piperidone ring.

Position	Proton Type	Shift (ppm)	Multiplicity	Coupling (Hz)	Interpretation
N-CH=	Vinyl	6.25 - 6.40	dd		Strongly deshielded by N-conjugation.
=CH2	Vinyl	4.60 - 4.75	d		Terminal vinyl proton trans to N.
=CH2	Vinyl	4.05 - 4.20	d		Terminal vinyl proton cis to N.
2, 6	Ring -N	3.20 - 3.40	t (distort)		Deshielded by Nitrogen.
3, 5	Ring -CO	2.30 - 2.50	t (distort)		Adjacent to carbonyl.

Technical Insight: The chemical shift of the vinyl

is a diagnostic purity indicator. If hydrolysis occurs, the aldehyde proton of acetaldehyde will appear at

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9.8 ppm.

NMR (100 MHz,

)

Carbon Type	Shift (ppm)	Assignment
C=O	207.5	Ketone carbonyl (non-conjugated).
N-CH=	132.0	Vinyl -carbon.
=CH2	96.5	Vinyl -carbon (Shielded by resonance).
C-2, C-6	48.2	Ring carbons adjacent to N.
C-3, C-5	40.8	Ring carbons adjacent to C=O.

B. Infrared Spectroscopy (FT-IR)

IR analysis is rapid for confirming the presence of the enamine functionality without solvent interference.

- Instrument: FT-IR with Diamond ATR.
- Key Absorptions:

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Wavenumber ( )	Intensity	Functional Group	Mode
1715 - 1725	Strong	Ketone ( )	Stretching. Distinct from amide/lactam (usually <1680).[1]
1635 - 1645	Medium/Strong	Enamine ( )	Stretching. Polarized by Nitrogen.
3050 - 3100	Weak	Vinyl ( )	Stretching.
2800 - 2950	Medium	Alkyl ( )	Ring stretching.

C. Mass Spectrometry (MS)

Electron Ionization (EI) - 70 eV

The fragmentation pattern is driven by the stability of the enamine radical cation and -cleavage at the ketone.

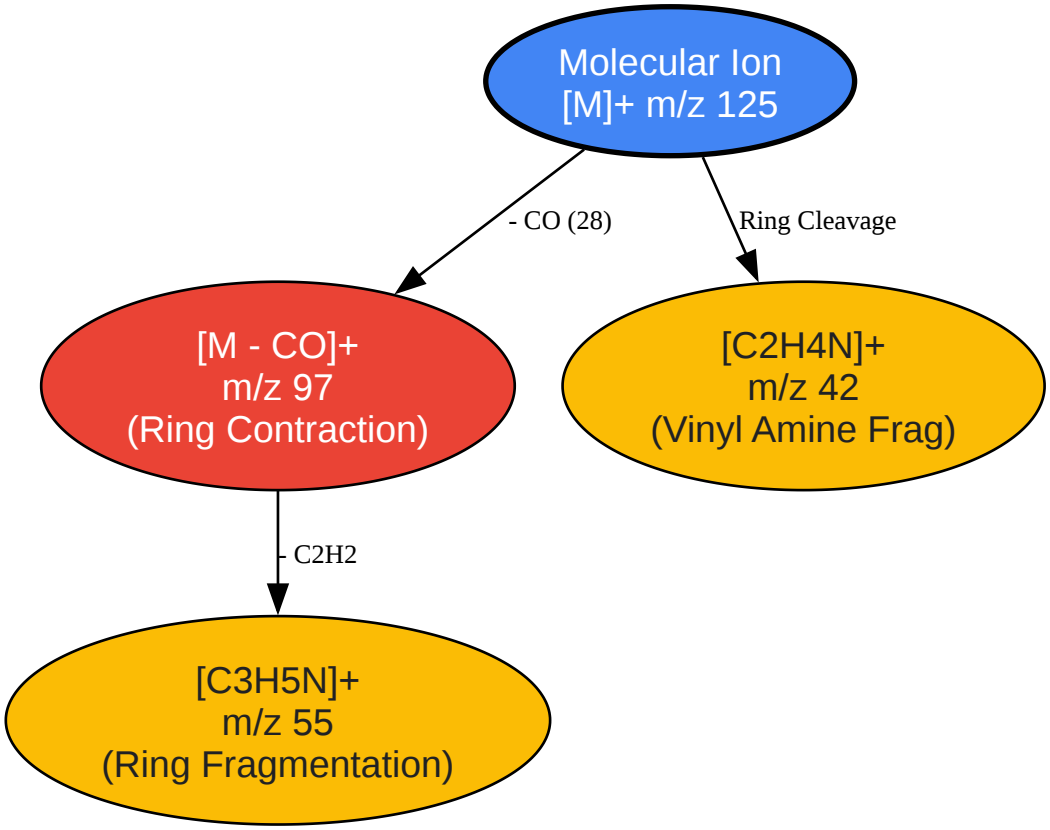
- Molecular Ion ( ): m/z 125 (Distinct, usually 20-40% abundance).
- Base Peak: m/z 97 (Loss of CO).

Fragmentation Pathway Logic:

- (125): Ionization at the Nitrogen lone pair.
- Loss of CO (28 Da): Typical for cyclic ketones. Ring contraction leads to an N-vinyl pyrrolidine-like radical cation (m/z 97).

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- Loss of Vinyl (27 Da): Cleavage of the N-C bond yields the piperidone radical cation (m/z 98), though this is less favorable than CO loss.



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Figure 2: Proposed EI-MS fragmentation pathway for **1-ethenylpiperidin-4-one**.

Critical Comparison: 4-one vs. 2-one

Researchers often confuse **1-ethenylpiperidin-4-one** with 1-ethenylpiperidin-2-one (N-vinylpiperidone). Distinction is vital:

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Feature	1-Ethenylpiperidin-4-one	1-Ethenylpiperidin-2-one
Class	Enamine / Ketone	Enamide / Lactam
Stability	Low (Acid sensitive)	High (Stable monomer)
IR C=O	~1720 (Ketone)	~1680 (Amide I)
13C C=O	~208 ppm	~170 ppm

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Sources

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